

# dimethomorph toxicity comparison with other fungicides

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## Compound Focus: Dimethomorph

CAS No.: 110488-70-5

Cat. No.: S567675

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## Toxicity and Ecotoxicity Profile of Dimethomorph

The Pesticide Properties Database (PPDB) provides a comprehensive toxicological summary. The table below consolidates key data on **dimethomorph**'s effects on mammals and non-target organisms [1].

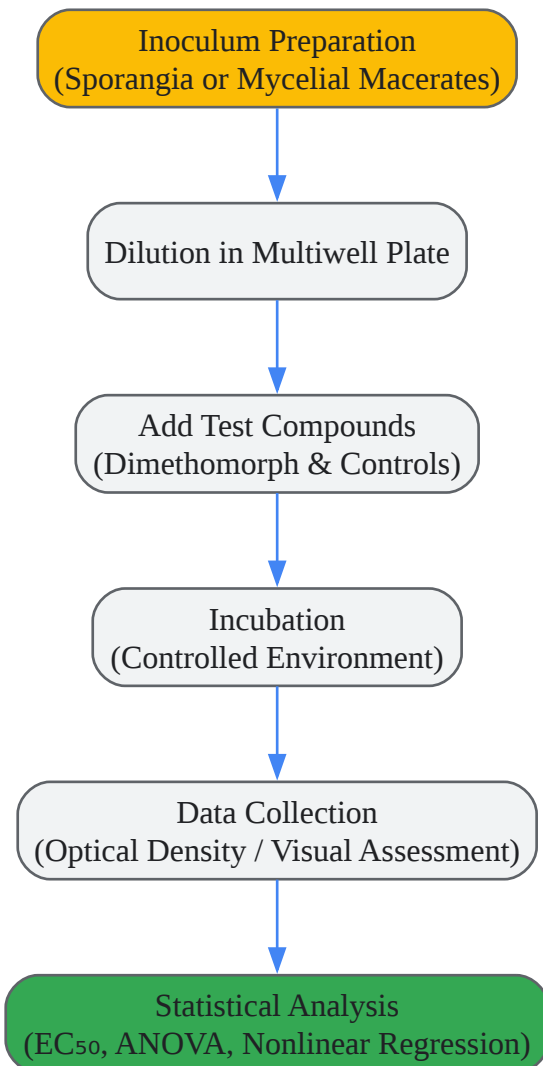
Aspect	Property/Value	Assessment
Mammalian Oral Toxicity (Acute, Rat LD <sub>50</sub> )	>5,000 mg/kg	Low [1]
Endocrine Disruption	Confirmed (WHO definition) [1]	High Alert [1]
Avian Chronic Toxicity (NOEC, Mallard Duck)	562 mg/kg	Moderate [1]
Fish Acute Toxicity (LC <sub>50</sub> , Rainbow Trout)	3.4 mg/L	Moderate [1]
Fish Chronic Toxicity (NOEC)	0.32 mg/L	Moderate [1]
Daphnia Acute Toxicity (EC <sub>50</sub> )	5.6 mg/L	Moderate [1]
Daphnia Chronic Toxicity (NOEC)	0.5 mg/L	Moderate [1]
Earthworm Acute Toxicity (LC <sub>50</sub> )	340 mg/kg	Moderate [1]

Aspect	Property/Value	Assessment
Bee Acute Oral Toxicity (LD <sub>50</sub> )	>44.8 µg/bee	Moderate [1]

## Experimental Protocols for Efficacy Screening

While not directly related to mammalian toxicity, high-throughput protocols for evaluating fungicide efficacy against oomycetes are crucial for research and development. A 2023 scientific article details methods that can be adapted for comparative studies [2].

The following diagram illustrates a generalized high-throughput workflow for testing fungicide efficacy against oomycete pathogens, integrating key steps from modern methodologies [2].



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### Key Methodological Steps [2]:

- **Inoculum Source:** Using **sporangia** is advised over zoospores from axenic cultures for better reproducibility. For species that do not produce spores, standardized **mycelial macerates** are a viable alternative.
- **Assay Format:** The protocol is validated using **multiwell plates** (e.g., 96-well format) with a liquid medium.
- **Response Variable:** Growth inhibition is primarily measured via **Optical Density (OD)** at wavelengths between 610-630 nm. Visual assessment on an ordinal scale (e.g., 0-5) is also used.
- **Data Analysis:** For continuous data (like OD values), **nonlinear regression** is used to determine the **EC<sub>50</sub>** (effective concentration causing 50% inhibition). **ANOVA** with appropriate data transformation or **nonparametric tests** for ranked ordinal data are recommended.

## Comparative Context and Market Alternatives

**Dimethomorph** is often discussed in the context of other fungicides used for similar purposes, though direct toxicity comparisons are not provided in the search results.

- **Mode of Action:** **Dimethomorph** is a **systemic fungicide** classified as a cellulose synthesis inhibitor (FRAC code 40). It is vital for managing oomycete diseases like downy mildew and late blight [1] [3] [4].
- **Resistance Management:** It is considered a key component in resistance management strategies. Its unique mode of action makes it valuable for rotation or tank-mixing with fungicides from other groups, such as **mandipropamid (Revus)** or **fluopicolide (Presidio)**, to reduce selection pressure [5] [3].
- **Commercial Positioning:** **Dimethomorph** is marketed by major agrochemical companies (e.g., Syngenta, BASF, FMC) and is available in formulations like wettable powders and suspension concentrates [6] [7]. It is often compared to other oomycete-targeting fungicides in terms of cost-effectiveness and integration into crop protection programs [6].

## How to Proceed with a Deeper Comparison

The available data provides a solid foundation but is insufficient for a complete comparative guide. To build one, you may need to:

- **Consult Specialized Databases:** Seek out regulatory documents from the **EPA** or **EFSA**, which contain detailed comparative risk assessments.
- **Conduct a Literature Review:** Search for scientific reviews on fungicide toxicology that perform meta-analyses of data for multiple active ingredients, providing the direct comparisons sought here.
- **Focus on Specific Comparators:** Define a shortlist of key alternative fungicides (e.g., metalaxyl, fosetyl-Al, azoxystrobin) and search for studies that include them alongside **dimethomorph**.

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